

# physical properties of 5-bromo-2-methylbenzenesulfonyl chloride

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## Compound of Interest

**Compound Name:** 5-Bromo-2-methylbenzene-1-sulfonyl chloride

**Cat. No.:** B1276150

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An In-depth Technical Guide on the Physical Properties of 5-Bromo-2-methylbenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

## Introduction

5-Bromo-2-methylbenzenesulfonyl chloride is an organosulfur compound featuring a benzene ring substituted with a bromine atom, a methyl group, and a sulfonyl chloride functional group. [1] With the chemical formula  $C_7H_6BrClO_2S$ , this compound serves as a critical building block in organic synthesis, particularly in the development of novel pharmaceutical agents and materials.[1] Its utility largely stems from the reactive sulfonyl chloride group, which readily participates in nucleophilic substitution reactions to form sulfonamides and sulfonate esters. Derivatives of 5-bromo-2-methylbenzenesulfonyl chloride are actively explored for their potential therapeutic effects, including antibacterial properties.[1] This guide provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and a visualization of its primary synthetic application.

## Core Physical and Chemical Properties

A summary of the key physical and chemical properties of 5-bromo-2-methylbenzenesulfonyl chloride is presented below. These parameters are essential for its handling, characterization, and application in experimental settings.

Property	Value
CAS Number	69321-56-8
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrClO <sub>2</sub> S
Molecular Weight	269.54 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Solid or Liquid
Melting Point	35 °C
Boiling Point	333.1 °C at 760 mmHg <a href="#">[2]</a>
Density	1.7 g/cm <sup>3</sup> <a href="#">[2]</a>
Solubility	Soluble in most organic solvents; insoluble in water. Reacts with water.

## Experimental Protocols

Accurate determination of physical properties is fundamental to verifying the identity and purity of a chemical compound. The following sections detail standard laboratory methodologies for measuring the key physical constants of 5-bromo-2-methylbenzenesulfonyl chloride.

## Synthesis of 5-Bromo-2-methylbenzenesulfonyl chloride

The synthesis of 5-bromo-2-methylbenzenesulfonyl chloride is typically achieved via the chlorosulfonation of 4-bromotoluene.

### Materials:

- 4-Bromotoluene
- Chlorosulfonic acid (ClSO<sub>3</sub>H)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Ice

### Procedure:

- In a fume hood, dissolve 4-bromotoluene in dichloromethane in a round-bottom flask equipped with a dropping funnel and a magnetic stirrer.
- Cool the flask in an ice bath to maintain a low temperature.
- Slowly add chlorosulfonic acid dropwise from the dropping funnel to the stirred solution. It is crucial to control the rate of addition to manage the exothermic reaction.
- After the addition is complete, allow the reaction mixture to stir at a controlled temperature until the reaction is complete, as monitored by techniques like Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is carefully poured over crushed ice to quench the excess chlorosulfonic acid.
- The organic layer is separated, washed with a suitable aqueous solution (e.g., sodium bicarbonate solution) to neutralize any remaining acid, and then washed with brine.
- The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude 5-bromo-2-methylbenzenesulfonyl chloride.
- The crude product can be further purified by techniques such as recrystallization or column chromatography.

## Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range typically signifies a pure substance.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[\[4\]](#)
- Thermometer

**Procedure:**

- Ensure the sample of 5-bromo-2-methylbenzenesulfonyl chloride is dry and finely powdered.  
[\[4\]](#)
- Introduce a small amount of the powdered sample into the open end of a capillary tube. Tap the sealed end gently on a hard surface to pack the sample down to a height of 1-2 cm.  
[\[5\]](#)
- Place the capillary tube in the heating block of the melting point apparatus.  
[\[5\]](#)
- If the approximate melting point is unknown, a rapid initial heating can be performed to determine a rough range.
- For an accurate measurement, heat the sample slowly, at a rate of about 2°C per minute, especially when approaching the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

## Boiling Point Determination (Thiele Tube Method)

For liquid compounds, the boiling point is a key physical constant. The Thiele tube method is a common and efficient technique for its determination using a small amount of substance.  
[\[6\]](#)

**Apparatus:**

- Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil or liquid paraffin)  
[\[7\]](#)
- Bunsen burner or hot plate

**Procedure:**

- Fill the small test tube with 2-3 mL of the liquid sample.
- Place a capillary tube, with its sealed end pointing up, into the test tube containing the liquid.  
[7]
- Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[7][8]
- Clamp the thermometer assembly in a Thiele tube filled with heating oil, making sure the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube.[7] Convection currents will ensure uniform temperature distribution.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[9]
- Continue heating until a continuous and rapid stream of bubbles is observed, then remove the heat.
- The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[7][9]

## Density Measurement

Density is the mass per unit volume of a substance and is another important physical property for identification and quality control.[10][11]

**Apparatus:**

- Analytical balance
- Volumetric flask or graduated cylinder
- Pipette

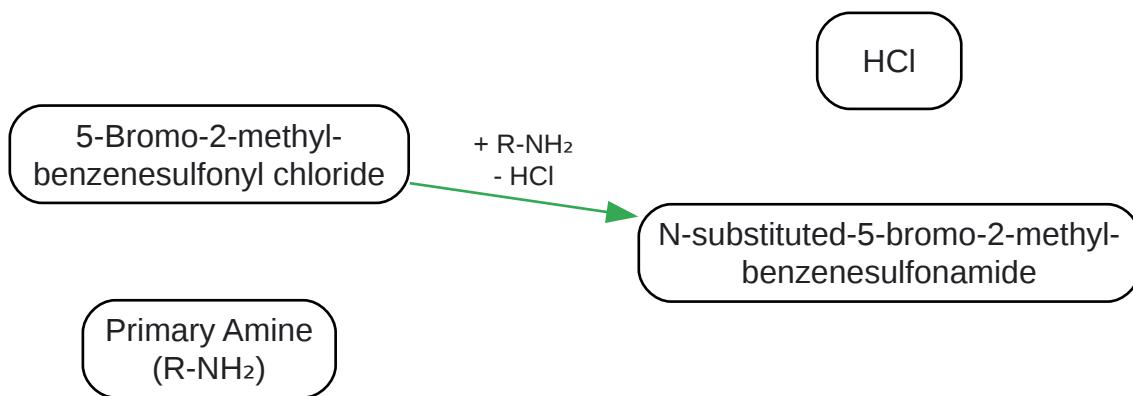
**Procedure:**

- Measure the mass of a clean, dry volumetric flask or graduated cylinder using an analytical balance and record it.[11]
- Carefully add a known volume of liquid 5-bromo-2-methylbenzenesulfonyl chloride to the flask using a pipette.
- Measure the total mass of the flask and the liquid.[11]
- Subtract the mass of the empty flask to determine the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by the volume added (Density = Mass / Volume).[10]

## Reactivity and Synthetic Pathway Visualization

5-Bromo-2-methylbenzenesulfonyl chloride is a versatile reagent in organic synthesis, primarily used for the preparation of sulfonamides through its reaction with primary or secondary amines. [1] This reaction is fundamental in medicinal chemistry for creating diverse molecular scaffolds with potential biological activity.[12] The electrophilic sulfur atom of the sulfonyl chloride is readily attacked by the nucleophilic amine, leading to the formation of a stable S-N bond and the elimination of hydrogen chloride.

The following diagram illustrates the general synthetic pathway for the formation of a sulfonamide from 5-bromo-2-methylbenzenesulfonyl chloride and a generic primary amine ( $R-NH_2$ ).



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Caption: General reaction scheme for sulfonamide synthesis.

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of 5-bromo-2-methylbenzenesulfonyl chloride, a compound of significant interest in chemical research and drug development. The tabulated data offers a quick reference for its physical constants, while the detailed experimental protocols provide practical guidance for its synthesis and characterization in a laboratory setting. The visualization of its primary reactivity underscores its importance as a precursor in the synthesis of sulfonamides, highlighting its role in the creation of complex and potentially bioactive molecules. This comprehensive information serves as a valuable resource for scientists and researchers working with this versatile chemical intermediate.

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